

Comparative Analysis of 1-Methylhistamine Levels in Different Patient Cohorts

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylhistamine

Cat. No.: B192778

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **1-methylhistamine** (1-MH), a major metabolite of histamine, across various patient cohorts. Elevated levels of 1-MH are indicative of increased histamine production and are associated with several clinical conditions. This document summarizes quantitative data, details experimental methodologies for 1-MH measurement, and visualizes the metabolic pathway of histamine.

Data Presentation: 1-Methylhistamine Levels in Patient Cohorts

The following tables summarize urinary **1-methylhistamine** levels in different patient populations compared to healthy controls. These values are typically normalized to creatinine to account for variations in urine concentration.

Patient Cohort	1-Methylhistamine Level ($\mu\text{g/g}$ Creatinine)	Reference
Healthy Controls	112.99 \pm 55.48 (mean \pm SD)	[1]
Histamine Intolerance	70.29 \pm 29.43 (mean \pm SD)	[1]
Atopic Dermatitis with Food Hypersensitivity (Positive Provocation)	534 \pm 331 (mean \pm SD)	[2]
Atopic Dermatitis with Food Hypersensitivity (Negative Provocation)	343 \pm 58 (mean \pm SD)	[2]

Patient Cohort	1-Methylhistamine Level ($\mu\text{mol/mol}$ Creatinine)	Reference
Mastocytosis (Limited to Skin)	245 (median)	[3]
Mastocytosis (Bone Marrow and Cutaneous Involvement)	509 (average)	[3]

Patient Cohort	Urinary N-methylhistamine ($\mu\text{g}/\text{mmol}$ creatinine x m^2BSA)	Reference
Gastrointestinal Food Allergy (Unrestricted Diet)	7.1 (median)	[4]
Healthy Controls (Unrestricted Diet)	Not specified, but significantly lower than the food allergy group	[4]
Gastrointestinal Food Allergy (Hypoallergenic Diet)	5.7 (median)	[4]

Experimental Protocols

Accurate quantification of **1-methylhistamine** is crucial for clinical and research applications. The most common methods employed are Enzyme-Linked Immunosorbent Assay (ELISA) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

1-Methylhistamine ELISA Protocol (Urine Samples)

This protocol is a summary of a common commercially available competitive ELISA kit.

1. Sample Preparation (Acylation):

- Pipette 20 μ L of standards, controls, and urine samples into the respective wells of a reaction plate.[\[5\]](#)[\[6\]](#)
- Add 200 μ L of Equalizing Reagent to each well.[\[5\]](#)[\[6\]](#)
- Add 20 μ L of freshly prepared Acylation Reagent to each well.[\[5\]](#)[\[6\]](#)
- Incubate for a specified time at room temperature on an orbital shaker.

2. ELISA Procedure:

- Pipette 50 μ L of Start Buffer into the wells of the coated microtiter strips.[\[6\]](#)
- Add 20 μ L of the prepared (acylated) standards, controls, and samples to the wells.
- Pipette 50 μ L of Antiserum into each well.[\[6\]](#)
- Incubate for 30 minutes at room temperature on an orbital shaker.[\[6\]](#)
- Wash the wells multiple times with Wash Buffer.
- Add 100 μ L of Enzyme Conjugate to each well and incubate.
- Wash the wells again.
- Add 100 μ L of Substrate and incubate for 15-20 minutes.
- Add 100 μ L of Stop Solution.

- Read the optical density at 450 nm using a microplate photometer.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Protocol (Urine Samples)

LC-MS/MS offers high specificity and sensitivity for the quantification of **1-methylhistamine**.

1. Sample Preparation:

- Urine samples are typically diluted with water after the addition of an isotopic internal standard.[\[7\]](#)
- For some methods, a simple dilution of the urine sample with acetonitrile is sufficient.

2. Chromatographic Separation:

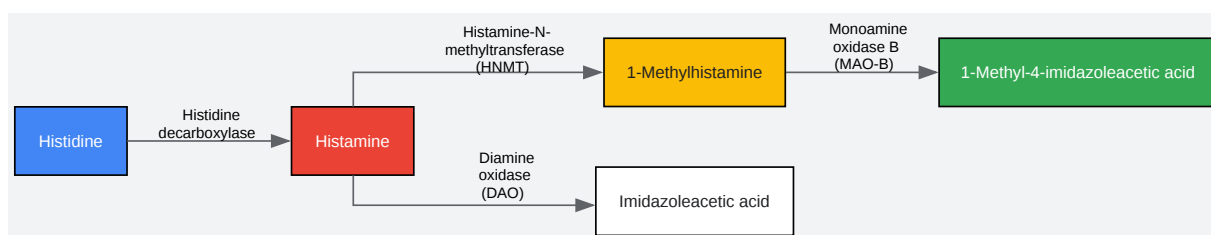
- The diluted sample is injected into a liquid chromatography system.
- Separation is achieved on a suitable column, such as a HILIC or a C18 column.[\[7\]](#)
- A mobile phase, often a mixture of acetonitrile and water with a modifier like formic acid, is used to elute the analyte.[\[7\]](#)

3. Mass Spectrometric Detection:

- The eluent from the LC system is introduced into a tandem mass spectrometer.
- Detection is performed using positive electrospray ionization (ESI) and multiple reaction monitoring (MRM).[\[7\]](#)
- Specific precursor-to-product ion transitions for **1-methylhistamine** and the internal standard are monitored for quantification.[\[7\]](#)

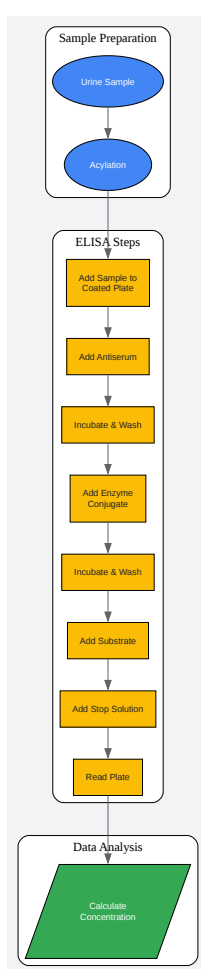
Mandatory Visualization

The following diagrams illustrate key processes related to **1-methylhistamine** analysis.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of histamine.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for **1-methylhistamine** ELISA.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-methylhistamine as a potential biomarker of food histamine intolerance. A pilot study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. [Measurement of plasma histamine, urinary N-methylhistamine and peripheral eosinophil counts in food provocation tests in infants and children with atopic dermatitis] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Urinary N-methylhistamine as an indicator of bone marrow involvement in mastocytosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Excretion of urinary histamine and N-tele methylhistamine in patients with gastrointestinal food allergy compared to non-allergic controls during an unrestricted diet and a hypoallergenic diet - PMC [pmc.ncbi.nlm.nih.gov]
- 5. ibl-international.com [ibl-international.com]
- 6. eaglebio.com [eaglebio.com]
- 7. Measurement of 1- and 3-methylhistidine in human urine by ultra performance liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Comparative Analysis of 1-Methylhistamine Levels in Different Patient Cohorts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192778#comparative-analysis-of-1-methylhistamine-levels-in-different-patient-cohorts]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com